

# (3-Bromo-2,5-difluorophenyl)methanol safety data sheet (SDS)

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## Compound of Interest

Compound Name:	(3-Bromo-2,5-difluorophenyl)methanol
Cat. No.:	B591644

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An In-depth Technical Guide on the Safety Data for **(3-Bromo-2,5-difluorophenyl)methanol**

Disclaimer: This document provides a summary of available safety information for **(3-Bromo-2,5-difluorophenyl)methanol**. A complete Safety Data Sheet (SDS) with all quantitative physical, chemical, and toxicological properties was not publicly available at the time of writing. The information herein is compiled from an available SDS from a supplier and should be used for informational purposes by trained professionals.

## Chemical Identification

Identifier	Value
Chemical Name	(3-Bromo-2,5-difluorophenyl)methanol
Synonyms	3-Bromo-2,5-difluorobenzyl alcohol
CAS Number	1159186-56-7
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrF <sub>2</sub> O
Molecular Weight	223.02 g/mol
Structure	(A structural representation would be included here in a full whitepaper)

## Physical and Chemical Properties

Quantitative data for many physical and chemical properties of **(3-Bromo-2,5-difluorophenyl)methanol** are not readily available in the public domain. The table below summarizes the available information. Researchers should determine these properties experimentally as needed for their specific applications.

Property	Value
Appearance	White powder
Purity	99%
Boiling Point	254.0 ± 35.0 °C (Predicted) <a href="#">[1]</a>
Melting Point	Not available
Density	Not available
Solubility	Not available
Flash Point	Not available
Autoignition Temperature	Not available

## Hazard Identification and Classification

**(3-Bromo-2,5-difluorophenyl)methanol** is classified as a hazardous substance. The following GHS hazard statements apply:

- H315: Causes skin irritation.[\[2\]](#) This indicates that direct contact with the skin can cause inflammation, redness, and discomfort.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#) Contact with the eyes can result in significant irritation, pain, and potential damage.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#) Inhalation of the dust or vapors may lead to irritation of the respiratory tract.[\[2\]](#)

Signal Word: Warning

## Toxicological Information

Specific quantitative toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), for **(3-Bromo-2,5-difluorophenyl)methanol** are not available. The primary toxicological concerns are related to its irritant properties on the skin, eyes, and respiratory system.[2]

## Handling, Storage, and Personal Protection

### Handling

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- Avoid contact with skin and eyes.[2]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.[2]

### Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[1]
- Keep away from incompatible materials such as strong oxidizing agents.

## First-Aid Measures

The following first-aid measures are recommended in case of exposure:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. <a href="#">[2]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists. <a href="#">[2]</a> <a href="#">[3]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

## Experimental Protocols

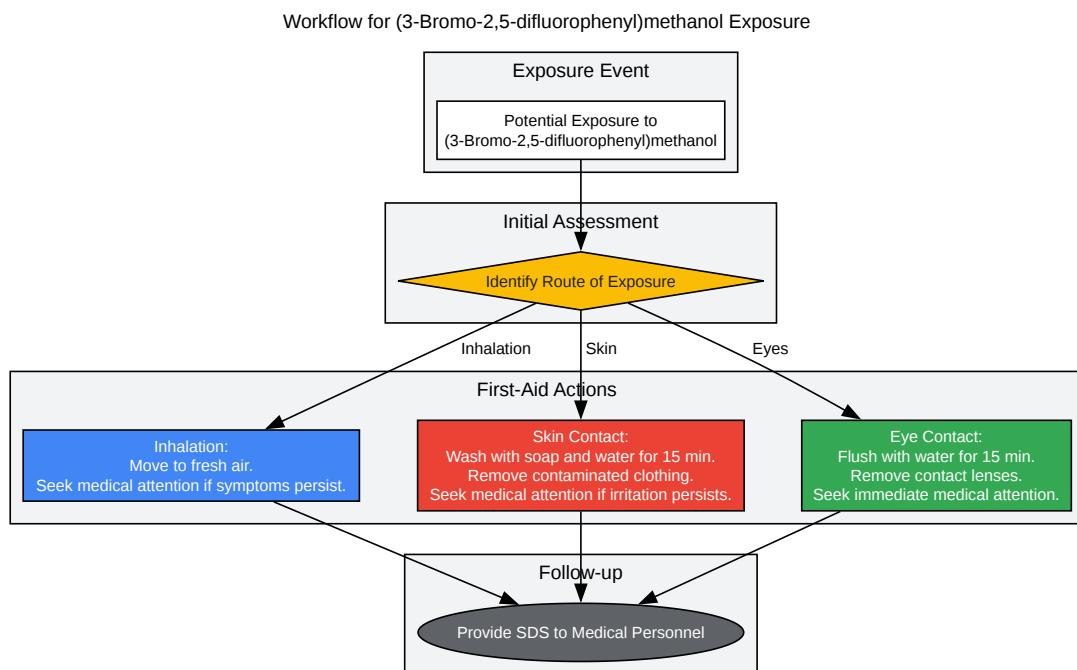
Detailed experimental protocols for the determination of the physical and chemical properties of **(3-Bromo-2,5-difluorophenyl)methanol** are not provided in the available safety data sheets. However, standard methodologies for determining these properties for solid organic compounds would be applicable. These include:

- Melting Point: Determined using a melting point apparatus (e.g., capillary tube method).
- Boiling Point: Can be determined for solids via techniques like distillation under reduced pressure if the compound is stable at elevated temperatures.
- Solubility: Assessed by systematically testing the dissolution of a known mass of the compound in various solvents at a specified temperature.
- Density: Can be measured using a pycnometer for solids.
- Toxicological Data (LD50/LC50): These values are determined through standardized *in vivo* or *in vitro* toxicological studies following established regulatory guidelines (e.g., OECD

guidelines).

## Hazard Response Workflow

The following diagram illustrates the logical workflow for responding to a potential exposure to **(3-Bromo-2,5-difluorophenyl)methanol**, based on the identified hazards.



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Caption: Hazard Response Workflow for **(3-Bromo-2,5-difluorophenyl)methanol** Exposure.

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## References

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